

A Toxicological Profile of d-Tetramethrin in Non-Target Aquatic Organisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *d-Tetramethrin*

Cat. No.: B074589

[Get Quote](#)

Abstract

d-Tetramethrin, a synthetic pyrethroid insecticide, is widely utilized for controlling pests in residential and commercial settings. Its extensive use, however, raises significant concerns regarding its impact on non-target aquatic ecosystems. This technical guide provides a comprehensive overview of the toxicological profile of **d-Tetramethrin** in aquatic organisms. It consolidates data on its mechanism of action, acute and sublethal toxicity, bioconcentration, and environmental fate. **d-Tetramethrin** is highly toxic to aquatic life, with acute toxicity values (LC50) for fish and invertebrates often falling in the low $\mu\text{g/L}$ to mg/L range. The primary mechanism of toxicity is neurotoxicity, mediated through the disruption of voltage-gated sodium channels in nerve cells. Sublethal effects are profound and occur at concentrations well below lethal levels, encompassing developmental abnormalities, oxidative stress, immunotoxicity, and endocrine disruption. This document summarizes key quantitative data in structured tables and outlines detailed experimental protocols for crucial toxicity assays. Furthermore, it employs visualizations to elucidate complex pathways and workflows, offering a critical resource for assessing the environmental risk posed by this compound.

Introduction

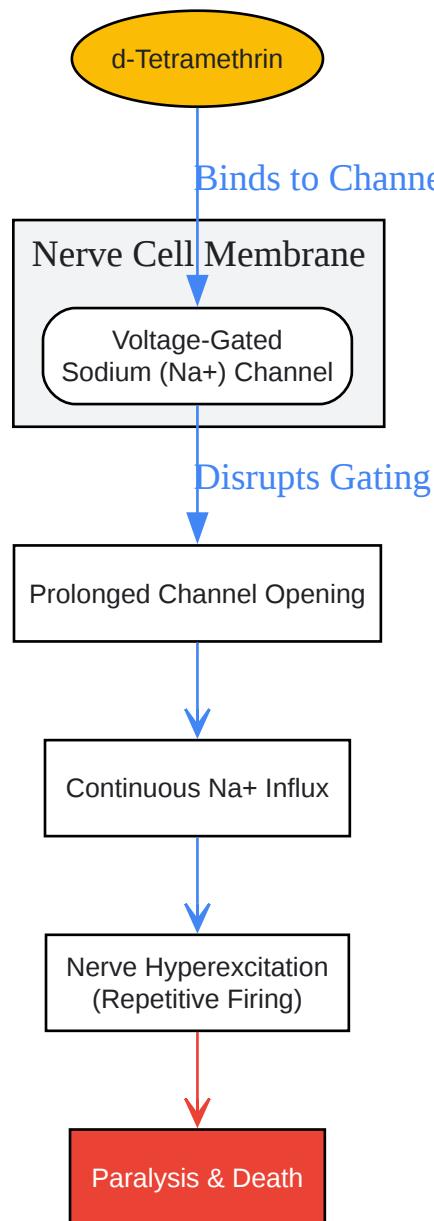
d-Tetramethrin is a potent, broad-spectrum synthetic insecticide belonging to the pyrethroid family.^[1] Pyrethroids are synthetic chemical analogues of the natural pyrethrins derived from chrysanthemums.^{[2][3]} While effective against target pests and exhibiting low mammalian toxicity, **d-Tetramethrin**, like other pyrethroids, is recognized as being very toxic to non-target aquatic organisms, including fish, invertebrates, and amphibians.^{[4][5]} Its application in outdoor

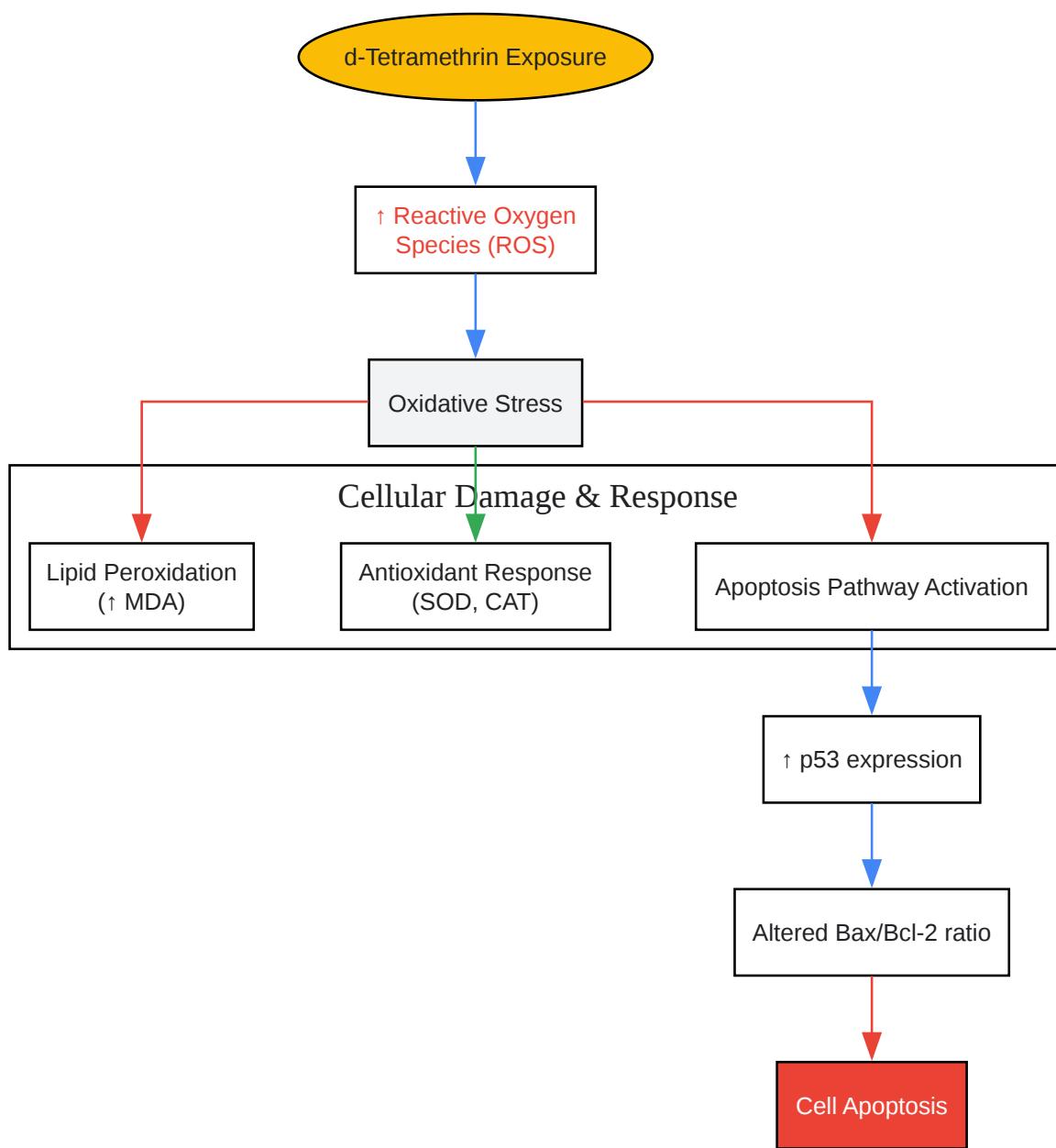
residential and commercial areas for mosquito and fly control can lead to its entry into aquatic systems through runoff and spray drift.[\[6\]](#)[\[7\]](#) Understanding its toxicological impact is therefore crucial for environmental risk assessment and the development of mitigation strategies.

This guide synthesizes current scientific literature to provide an in-depth analysis of **d-Tetramethrin**'s effects on aquatic life, focusing on quantitative toxicity data, mechanisms of action, and the methodologies used to derive these findings.

Mechanism of Action: Neurotoxicity

The primary mode of action for **d-Tetramethrin** and other pyrethroids is potent neurotoxicity.[\[8\]](#) These compounds target the voltage-gated sodium channels in the nerve cell membranes of organisms.[\[8\]](#)[\[9\]](#) By binding to the channel, **d-Tetramethrin** modifies its gating kinetics, forcing it to remain open for an extended period. This disruption leads to a prolonged influx of sodium ions, causing repetitive nerve firing and membrane depolarization.[\[10\]](#) The resulting state of hyperexcitation manifests as tremors and convulsions, ultimately leading to paralysis and death.[\[8\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetramethrin - Wikipedia [en.wikipedia.org]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. wolf.sk [wolf.sk]
- 4. Tetramethrin | C19H25NO4 | CID 83975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. scispace.com [scispace.com]
- 7. biointerfaceresearch.com [biointerfaceresearch.com]
- 8. sitesreservoirproject.riptideweb.com [sitesreservoirproject.riptideweb.com]
- 9. Novel Mechanism and Kinetics of Tetramethrin Degradation Using an Indigenous Gordonia cholesterivorans A16 - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pharmahealthsciences.net [pharmahealthsciences.net]
- 11. long-term assessment of pesticide mixture effects on aquatic invertebrate communities | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- To cite this document: BenchChem. [A Toxicological Profile of d-Tetramethrin in Non-Target Aquatic Organisms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074589#toxicological-profile-of-d-tetramethrin-in-non-target-aquatic-organisms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com